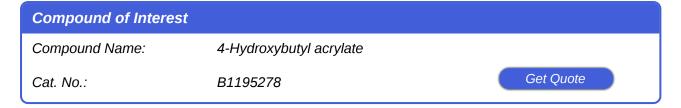


spectroscopic data for 4-Hydroxybutyl acrylate (NMR, IR, MS)

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An In-depth Technical Guide to the Spectroscopic Data of **4-Hydroxybutyl Acrylate**

For researchers, scientists, and professionals in drug development, a thorough understanding of the analytical data for key chemical entities is paramount. This guide provides a detailed overview of the spectroscopic data for **4-Hydroxybutyl acrylate** (4-HBA), a versatile monomer used in the synthesis of various polymers. The following sections present its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for their acquisition.

Spectroscopic Data of 4-Hydroxybutyl Acrylate

The empirical formula for **4-Hydroxybutyl acrylate** is C₇H₁₂O₃, with a molecular weight of 144.17 g/mol .[1][2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. The ¹H and ¹³C NMR data for **4-Hydroxybutyl acrylate**, typically recorded in deuterated chloroform (CDCl₃), are summarized below.

¹H NMR Spectral Data (400 MHz, CDCl₃)[3]



Chemical Shift (ppm)	Multiplicity	Integration	Assignment
6.40	dd	1H	Ha (trans to C=O)
6.13	dd	1H	Hc (geminal)
5.84	dd	1H	Hb (cis to C=O)
4.19	t	2H	-O-CH ₂ -
3.67	t	2H	-CH ₂ -OH
1.77	m	2H	-O-CH ₂ -CH ₂ -
1.65	m	2H	-CH2-CH2-OH

¹³C NMR Spectral Data (CDCl₃)[4]

Chemical Shift (ppm)	Assignment
166.5	C=O
130.8	=CH ₂
128.5	=CH-
64.3	-O-CH ₂ -
62.2	-CH ₂ -OH
28.8	-O-CH ₂ -CH ₂ -
25.1	-CH2-CH2-OH

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify functional groups within a molecule. The IR spectrum of **4-Hydroxybutyl acrylate** exhibits characteristic absorption bands.

IR Spectral Data (Liquid Film)[5]



Wavenumber (cm ⁻¹)	Description
~3400 (broad)	O-H stretch
~2940	C-H stretch (sp³)
~1720	C=O stretch (ester)
~1635	C=C stretch
~1400	C-H bend
~1190	C-O stretch

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, confirming the molecular weight and offering structural clues. The electron ionization (EI) mass spectrum of **4-Hydroxybutyl acrylate** is presented below.

Mass Spectral Data (Electron Ionization)[1][3]



55 100.0 73 59.6 71 26.5 42 16.8 54 15.7	
71 26.5 42 16.8	
42 16.8	
54 15.7	
43 14.4	
31 14.1	
44 9.1	
41 8.5	
70 6.0	
85 5.9	
56 5.7	
57 5.2	
89 4.4	
72 4.2	
113 4.1	
29 4.0	
99 3.2	
39 3.1	
28 2.8	
114 2.5	
74 2.1	
69 2.0	



26 1.9 68 1.9 45 1.7 86 1.4 103 1.3 53 1.2 40 1.0 98 1.0		
45 1.7 86 1.4 103 1.3 53 1.2 40 1.0	26	1.9
86 1.4 103 1.3 53 1.2 40 1.0	68	1.9
103 1.3 53 1.2 40 1.0	45	1.7
53 1.2 40 1.0	86	1.4
53 1.2 40 1.0		1.3
		1.2
98 1.0	40	1.0
	98	1.0

Molecular Ion (M⁺): The molecular ion peak is expected at m/z 144, corresponding to the molecular weight of **4-Hydroxybutyl acrylate**.[1][3]

Experimental Protocols

The following are detailed methodologies for the key experiments cited.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
 - Accurately weigh 10-20 mg of 4-Hydroxybutyl acrylate.
 - Dissolve the sample in approximately 0.7-1.0 mL of a suitable deuterated solvent, such as chloroform-d (CDCl₃).[6] Ensure the sample is fully dissolved; gentle vortexing may be applied.[6]
 - Transfer the solution to a clean 5 mm NMR tube.
- Data Acquisition:
 - Acquire the ¹H and ¹³C NMR spectra on a spectrometer (e.g., 400 MHz).
 - For ¹H NMR, set the number of scans (typically 16-64) to achieve an adequate signal-tonoise ratio.[6]



- Ensure proper phasing and baseline correction of the resulting spectrum.
- Chemical shifts are reported in parts per million (ppm) downfield from an internal standard, typically tetramethylsilane (TMS).[7]

Infrared (IR) Spectroscopy

For a liquid sample like **4-Hydroxybutyl acrylate**, the thin film or "neat" method is commonly used.[8]

- Sample Preparation (Thin Film Method):
 - Obtain two clean, dry salt plates (e.g., NaCl or KBr).[8]
 - Place a single drop of liquid 4-Hydroxybutyl acrylate onto the surface of one salt plate using a Pasteur pipet.[8]
 - Carefully place the second salt plate on top, spreading the liquid into a thin, uniform film between the plates.[8]
- Data Acquisition:
 - Place the "sandwich" plate assembly into the sample holder of the FT-IR spectrometer.[8]
 - Acquire the spectrum, typically in the range of 4000-600 cm⁻¹.[9]
 - A background spectrum of the empty salt plates should be run first and subtracted from the sample spectrum.

Alternatively, Attenuated Total Reflectance (ATR) IR spectroscopy can be used, which requires placing a drop of the liquid directly on the ATR crystal.[10][11] This method is often simpler and faster as it requires no sample preparation.[11]

Mass Spectrometry (MS)

Electron Ionization (EI) is a common technique for the analysis of small, volatile molecules like **4-Hydroxybutyl acrylate**.

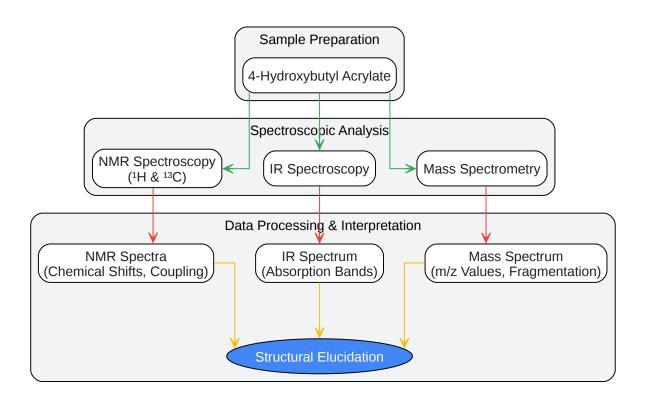


- Sample Introduction and Ionization:
 - A small amount of the liquid sample is introduced into the mass spectrometer, where it is vaporized.[12]
 - In the ionization source, the vaporized molecules are bombarded with a beam of highenergy electrons (typically 70 eV), causing the ejection of an electron and the formation of a positively charged molecular ion (cation radical).[12]
- Mass Analysis and Detection:
 - The molecular ion and any fragment ions produced by its decomposition are accelerated into a mass analyzer.
 - The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).[12]
 - A detector records the abundance of each ion, generating a mass spectrum which is a plot of relative intensity versus m/z.[12]
 - Proper calibration of the m/z scale using a known reference compound is crucial for accurate mass measurement.[13]

Visualizations

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound.





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Caption: Workflow for Spectroscopic Analysis of 4-Hydroxybutyl Acrylate.

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